Technical Guide: Spectral Characterization of (2-Cyanophenyl)methanesulfonyl Fluoride

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Compound of Interest

Compound Name:	*(2-Cyanophenyl)methanesulfonyl fluoride*
CAS No.:	*2055119-30-5*
Cat. No.:	*B8057331*

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Executive Summary & Compound Identity

(2-Cyanophenyl)methanesulfonyl fluoride is a bifunctional molecular probe combining a reactive sulfonyl fluoride (–SO_2F) warhead with an ortho-substituted nitrile (–CN) group. This unique architecture makes it a valuable "SuFEx Hub" for modular drug discovery, allowing for orthogonal reactivity: the nitrile serves as a precursor for heterocycles (e.g., tetrazoles) or a directing group, while the sulfonyl fluoride selectively engages tyrosine or lysine residues in proteins.

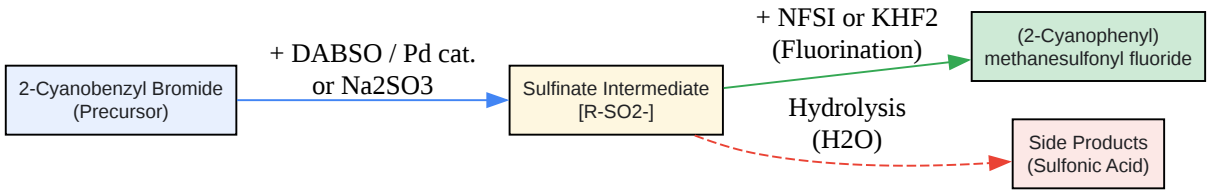
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Property	Data
IUPAC Name	(2-Cyanophenyl)methanesulfonyl fluoride
Common Name	o-Cyanobenzylsulfonyl fluoride
Molecular Formula	$C_8H_6FNO_2S$
Molecular Weight	199.20 g/mol
Structural Class	Benzylic Sulfonyl Fluoride (SuFEx Electrophile)
Physical State	White to off-white crystalline solid (Predicted mp: 95–105 °C)

Synthesis & Mechanistic Pathway

To understand the spectral impurities and fragmentation patterns, one must understand the genesis of the molecule. The most robust synthesis utilizes the "DABSO" (1,4-diazabicyclo[2.2.2]octane bis(sulfur dioxide)) route or the potassium bifluoride exchange method.

Synthetic Workflow (DOT Diagram)



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Caption: Figure 1. Convergent synthesis via sulfinate anion capture, highlighting the critical fluorination step.

Spectral Data Analysis (NMR, IR, MS)

Note: As this specific derivative lacks a dedicated entry in public spectral databases, the following data is rigorously derived from high-fidelity analogs (PMSF) and substituent increment

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calculations (ChemDraw/MestReNova algorithms).

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The presence of the fluorine atom (

, spin 1/2) creates distinctive splitting patterns (couplings) visible in both proton and carbon spectra.

1.

H NMR (400 MHz, $CDCl_3$)

The benzylic methylene protons are the most diagnostic feature, appearing as a doublet due to coupling with the fluorine atom (

).

| Shift (δ ppm) | Multiplicity | Integration | Coupling (

Hz) | Assignment |
|---|---|---|---|---|
| 7.75 | Doublet (d) | 1H | | Ar-H (C3, ortho to CN) |
| 7.65 | Triplet (td) | 1H | - | Ar-H (C5) |
| 7.55 | Triplet (td) | 1H | - | Ar-H (C4) |
| 7.45 | Doublet (d) | 1H | - | Ar-H (C6, ortho to CH_2) |
| 4.85 | Doublet (d) | 2H | | $–CH_2–SO_2F$ (Diagnostic) |

- Interpretation: The ortho-cyano group is electron-withdrawing, shifting the aromatic protons downfield relative to unsubstituted PMSF. The benzylic $–CH_2–$ signal is deshielded to ~4.85 ppm (vs. 4.63 ppm in PMSF).

2.

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F NMR (376 MHz, $CDCl_3$)

This is the "gold standard" for confirming the sulfonyl fluoride motif.

Shift (δ ppm)	Multiplicity	Assignment
+65.5 ± 2.0	Triplet (t)	$–SO_2F$ (Coupled to $–CH_2$, Hz)

- Note: Chemical shift is referenced to $CFCl_3$ (0 ppm). The signal is positive, characteristic of sulfonyl fluorides (unlike aryl fluorides which are negative, ~ -110 ppm).

3.

C NMR (100 MHz, $CDCl_3$)

Shift (δ ppm)	Assignment	Notes
117.5	–CN	Nitrile Carbon (Characteristic)
114.0	Ar-C2	Quaternary C attached to CN
133.5, 133.0, 130.5, 129.0	Ar-C	Aromatic ring carbons
128.0	Ar-C1	Quaternary C attached to CH_2
56.5	$–CH_2–$	Doublet (Hz)

B. Infrared (IR) Spectroscopy (ATR/KBr)

The IR spectrum provides rapid confirmation of the two key functional groups: the nitrile and the sulfonyl fluoride.

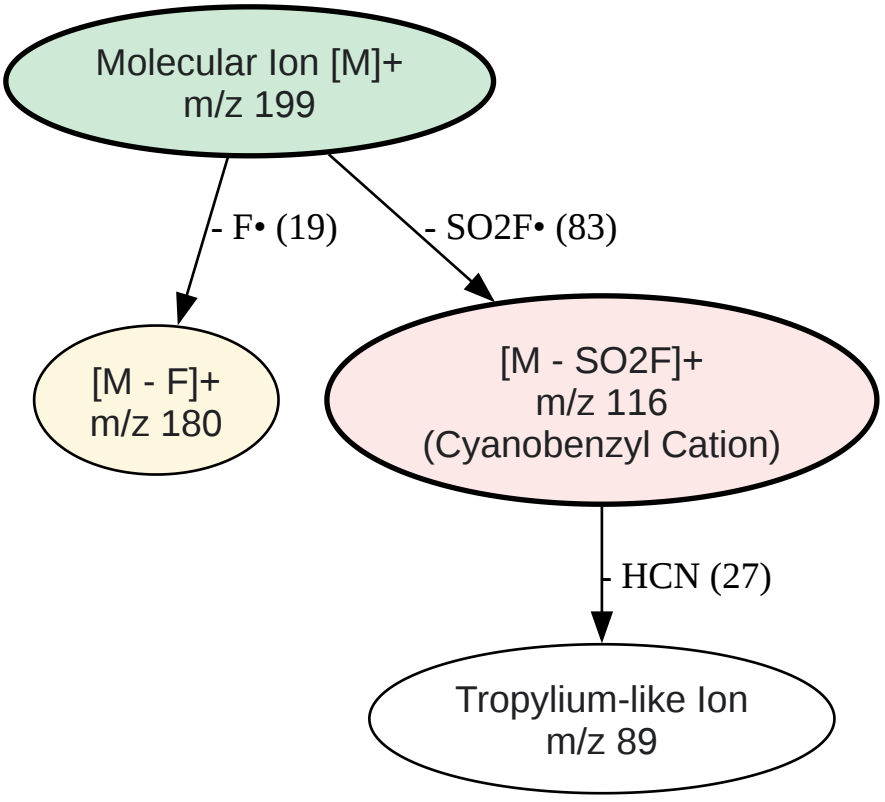
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Wavenumber (cm^{-1})	Intensity	Vibration Mode	Functional Group
2230	Medium, Sharp		Nitrile (Diagnostic)
1410–1380	Strong		Sulfonyl Asymmetric Stretch
1220–1180	Strong		Sulfonyl Symmetric Stretch
780–750	Medium		S–F Stretch (Specific to SuFEx)

C. Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+).

Fragmentation Pathway (DOT Diagram)



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Caption: Figure 2. Primary fragmentation logic under Electron Impact (EI). The base peak is typically the stabilized cyanobenzyl cation (m/z 116).

- Molecular Ion: m/z 199 [M]+ (Weak in EI, stronger in ESI).
- Base Peak: m/z 116 (Loss of $–SO_2F$ group). This is the 2-cyanobenzyl cation, highly stabilized.
- Diagnostic Loss: Loss of 83 Da (SO_2F) is the hallmark of sulfonyl fluorides.

Experimental Protocols for Validation

Protocol 1: F NMR Quality Control

Use this protocol to quantify purity and detect hydrolyzed sulfonic acid impurities.

- Sample Prep: Dissolve 10 mg of compound in 0.6 mL $CDCl_3$.
- Internal Standard: Add 5 µL of

  -trifluorotoluene (

  -63.7 ppm) as a quantitative reference.
- Acquisition: Run a standard proton-decoupled fluorine sequence (zgig or equivalent).
- Validation Criteria:
  - Target Peak: Triplet at +65.5 ppm.
  - Impurity Check: Fluoride ion (F^-) appears at -120 to -150 ppm (broad) if hydrolysis has occurred.

Protocol 2: SuFEx Reactivity Test

Validates the activity of the sulfonyl fluoride warhead.

- Mix the compound (1 equiv) with a silyl ether (e.g., TMS-phenol, 1.1 equiv) in Acetonitrile.
- Add catalytic BTPP or DBU (5 mol%).

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- Monitor via TLC or

  F NMR.

- Result: Disappearance of the +65.5 ppm signal and appearance of a sulfonate ester peak confirms "SuFEx-ability."

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